

"physicochemical properties of diammonium succinate"

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Compound of Interest

Compound Name: *Diammonium succinate*

Cat. No.: *B096961*

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An In-depth Technical Guide to the Physicochemical Properties of **Diammonium Succinate**

Introduction

Diammonium succinate, the diammonium salt of succinic acid, is a chemical compound with applications ranging from organic synthesis to the pharmaceutical and food industries.^{[1][2][3]} It serves as a chemical intermediate in the manufacturing of lacquers and perfume esters and is also utilized as a sequestrant, buffer, and neutralizing agent in food products.^{[2][3]} This document provides a comprehensive overview of the core physicochemical properties of **diammonium succinate**, tailored for researchers, scientists, and drug development professionals. It includes quantitative data, detailed experimental protocols, and visualizations of key processes involving this compound.

Chemical Identity and Structure

Diammonium succinate is an organic ammonium salt formed from the reaction of succinic acid with two equivalents of ammonia.

Identifier	Value
IUPAC Name	diazanium;butanedioate
Synonyms	Ammonium succinate, Butanedioic acid, diammonium salt
CAS Number	2226-88-2, 15574-09-1
Molecular Formula	C ₄ H ₁₂ N ₂ O ₄
Molecular Weight	152.15 g/mol
InChI Key	NHJPVZLSLOHJDM-UHFFFAOYSA-N
SMILES	C(CC(=O)[O-])C(=O)[O-].[NH4+].[NH4+]

Physicochemical Properties

The physical and chemical characteristics of **diammonium succinate** are summarized below. These properties are crucial for its handling, application, and process development.

Property	Value
Appearance	Colorless crystals or white to off-white crystalline powder
Melting Point	163.0°C to 167.0°C
Boiling Point	236.1°C at 760 mmHg
Density	1.601 g/cm ³
Solubility	Soluble in water. Soluble in DMSO at 5 mg/mL with warming and heat to 60°C.
pKa	The parent compound, succinic acid, has a pKa1 of 4.21. As a salt of a weak acid and weak base, the pH of an aqueous solution will be near neutral.

Note on Melting Point: There is a significant discrepancy in the reported melting point, with one source citing a value of 730°C. This is considered an outlier and likely erroneous, as organic ammonium salts typically decompose at much lower temperatures. The range of 163-167°C is more consistent with the expected thermal stability of this compound.

Thermodynamic Properties

Property	Value	Conditions
Solid Phase Heat Capacity (C _{p,solid})	258.2 J/mol·K	Mean value from 0 to 100°C (273.15 to 373.15 K)

Experimental Protocols

Synthesis of Diammonium Succinate

A common laboratory-scale synthesis involves the direct neutralization of succinic acid with an ammonium source.

Objective: To synthesize **diammonium succinate** from succinic acid and ammonium hydroxide.

Materials:

- Succinic acid (H₂C₄H₄O₄)
- Ammonium hydroxide (NH₄OH) solution
- Deionized water
- Crystallizing dish
- pH indicator or pH meter

Procedure:

- Dissolve a known quantity of succinic acid in a minimal amount of warm deionized water.
- Slowly add ammonium hydroxide solution to the succinic acid solution while stirring.

- Monitor the pH of the solution. Continue adding ammonium hydroxide until the pH is neutralized (pH \approx 7.0). The reaction is as follows: $2\text{NH}_4\text{OH} + \text{H}_2\text{C}_4\text{H}_4\text{O}_4 \rightarrow (\text{NH}_4)_2\text{C}_4\text{H}_4\text{O}_4 + 2\text{H}_2\text{O}$.
- Gently heat the resulting solution to evaporate excess water and concentrate the **diammonium succinate** solution.
- Allow the concentrated solution to cool slowly at room temperature.
- Colorless crystals of **diammonium succinate** will form.
- Collect the crystals by filtration and dry them in a desiccator.

Purity Analysis by Perchloric Acid Titration

This method is used to determine the purity (assay) of the synthesized **diammonium succinate**.

Objective: To quantify the **diammonium succinate** content using non-aqueous titration.

Materials:

- **Diammonium succinate** sample
- Glacial acetic acid (anhydrous)
- Perchloric acid (HClO_4) 0.1 N in acetic acid, standardized
- Crystal violet indicator

Procedure:

- Accurately weigh a sample of **diammonium succinate** and dissolve it in glacial acetic acid.
- Add a few drops of crystal violet indicator to the solution. The initial color will be violet (basic).
- Titrate the solution with standardized 0.1 N perchloric acid until the color changes to blue-green (neutral) or yellowish-green (acidic endpoint).

- The succinate ion, being a base in this non-aqueous system, reacts with the strong acid titrant (HClO_4).
- Calculate the percentage purity based on the volume of titrant used and the stoichiometry of the reaction. A typical specification for purity is 95.0% to 105.0%.

Thermal Decomposition Analysis

Thermogravimetric Analysis (TGA) can be employed to study the thermal stability and decomposition pathway.

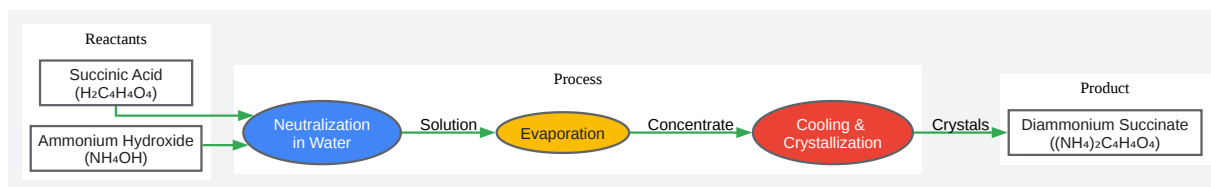
Objective: To determine the decomposition temperature and products of **diammonium succinate**.

Procedure:

- Place a small, accurately weighed sample of **diammonium succinate** into a TGA crucible.
- Heat the sample under a controlled atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions) at a constant heating rate (e.g., $10\text{ }^\circ\text{C/min}$).
- Record the mass loss as a function of temperature.
- The thermal decomposition of **diammonium succinate** is known to produce succinimide. The TGA curve will show a mass loss corresponding to the release of ammonia and water.
- For more detailed analysis, the TGA can be coupled with Fourier Transform Infrared Spectroscopy (FTIR) or Mass Spectrometry (MS) to identify the evolved gaseous products in real-time.

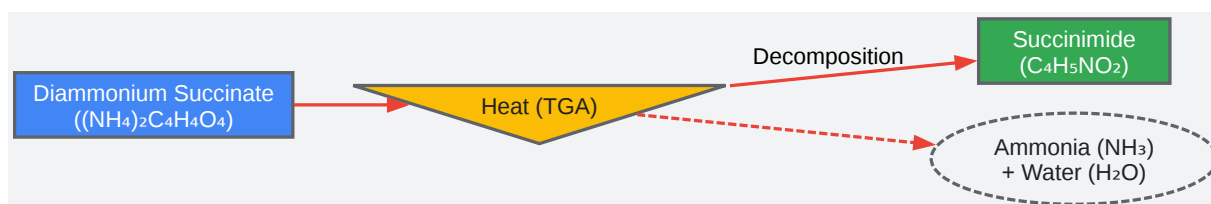
Process Visualizations

The following diagrams illustrate key workflows and relationships involving **diammonium succinate**.



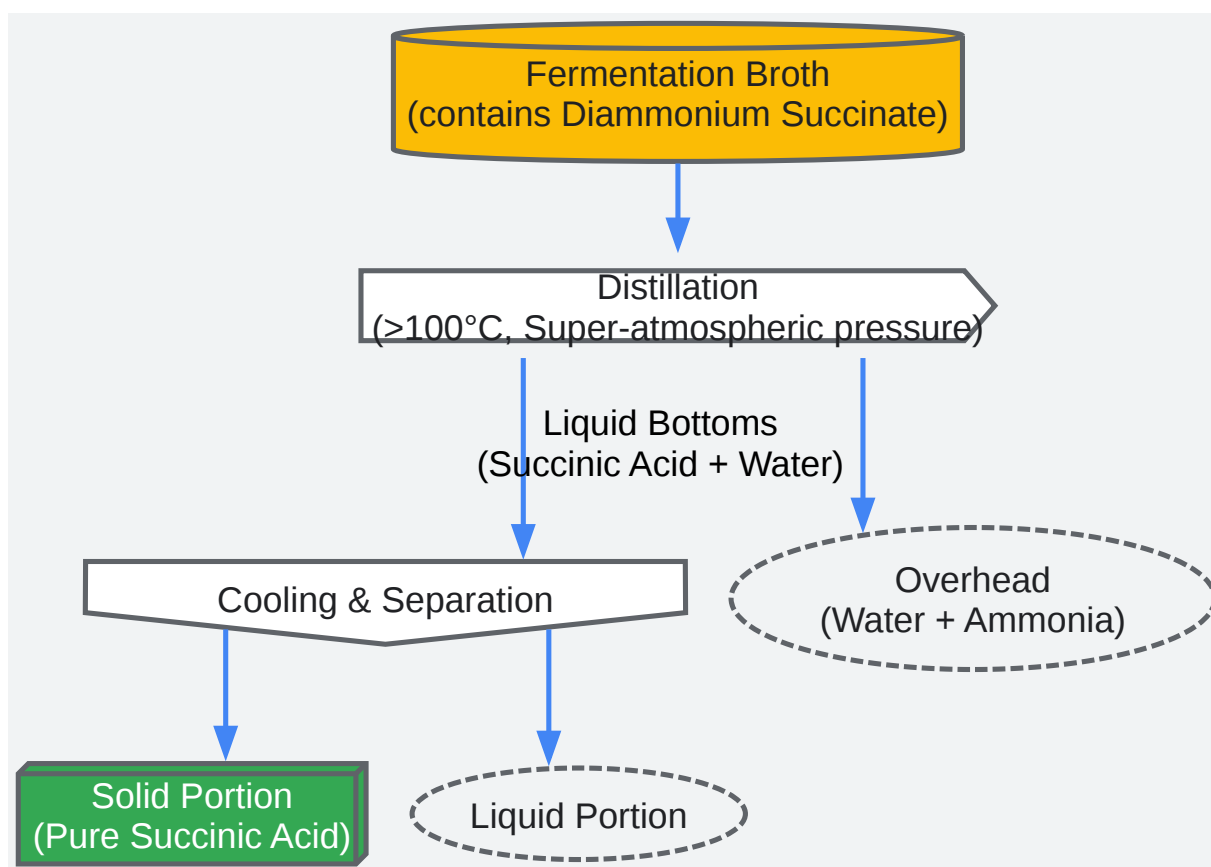
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Caption: Workflow for the synthesis of **diammonium succinate**.



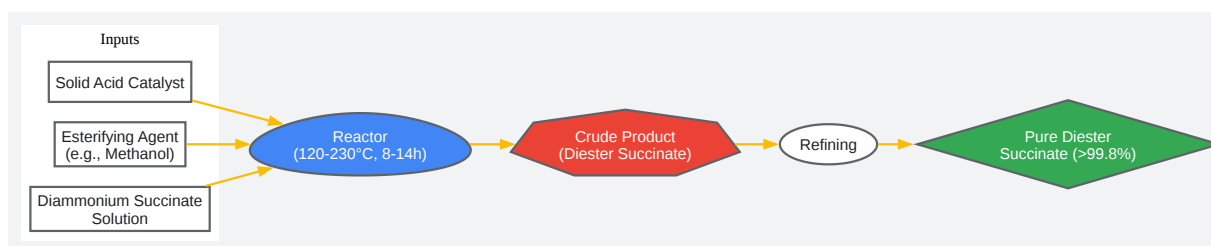
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Caption: Thermal decomposition pathway of **diammonium succinate**.



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Caption: Workflow for producing succinic acid from a DAS broth.



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